

Application of Profluralin in Cotton and Soybean Research: Detailed Notes and Protocols

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Compound of Interest

Compound Name: Profluralin

Cat. No.: B1679168

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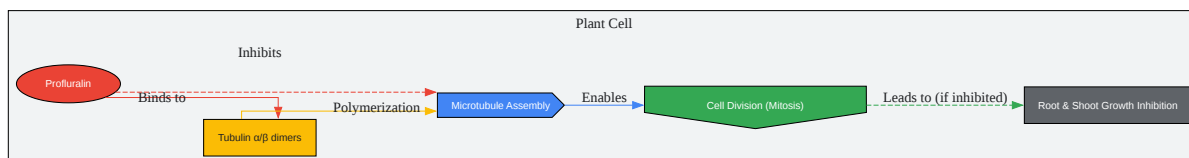
For Researchers, Scientists, and Drug Development Professionals

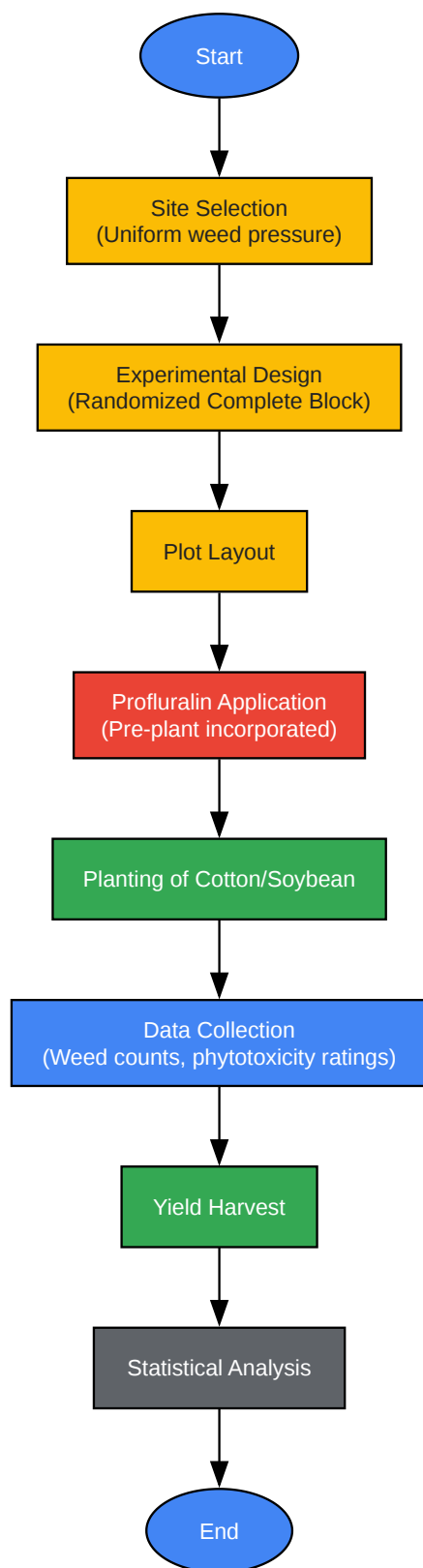
Introduction

Profluralin is a selective, pre-emergence dinitroaniline herbicide historically used for the control of annual grasses and certain broadleaf weeds in cotton and soybean production.^{[1][2]} Its primary mechanism of action involves the inhibition of microtubule formation in plant cells, which disrupts cell division and ultimately leads to weed mortality.^{[1][3][4]} Although its use has largely been discontinued, research on **profluralin** and other dinitroaniline herbicides continues to be relevant for understanding herbicide resistance, developing new weed management strategies, and for its potential applications in other areas of plant biology research. These notes provide detailed protocols and data for the application of **profluralin** in a research setting.

Mechanism of Action: Microtubule Disruption

Profluralin, like other dinitroaniline herbicides, exerts its phytotoxic effects by disrupting the assembly of microtubules, which are essential components of the plant cell cytoskeleton. Microtubules are critical for cell division (formation of the mitotic spindle), cell wall formation, and the maintenance of cell shape. **Profluralin** binds to tubulin, the protein subunit of microtubules, preventing its polymerization into functional microtubules. This leads to a failure of mitosis and subsequent inhibition of root and shoot growth in susceptible plants.





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